

Betaine aldehyde chloride CAS number and molecular structure

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest

Compound Name: Betaine aldehyde chloride

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An In-depth Technical Guide to Betaine Aldehyde Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Betaine Aldehyde Chloride**, a key metabolic intermediate. It covers its chemical identity, physicochemical properties, biological significance, and relevant experimental protocols for its study.

Chemical Identity and Properties

Betaine aldehyde chloride is the physiological intermediate in the metabolic oxidation of choline to glycine betaine.[1][2] It is a quaternary ammonium compound and a short-chain aldehyde.[3] The following tables summarize its key identifiers and properties.

Table 1: Chemical Identifiers for **Betaine Aldehyde Chloride**



Identifier	Value
CAS Number	7758-31-8[1][3][4]
Molecular Formula	C5H12CINO[4][5]
Molecular Weight	137.61 g/mol [4][6]
IUPAC Name	trimethyl(2-oxoethyl)azanium;chloride[5]
InChI	InChI=1S/C5H12NO.CIH/c1-6(2,3)4-5-7;/h5H,4H2,1-3H3;1H/q+1;/p-1[1][4]
InChlKey	FSKVGWXINKZUKS-UHFFFAOYSA-M[1][4][6]
SMILES	CINVALID-LINK(C)CC=O.[CI-][4][6]

Table 2: Physicochemical Properties of Betaine Aldehyde Chloride

Property	Value
Appearance	Crystalline solid or powder[1][4]
Purity	≥95% to ≥99% (TLC)[1][2][4]
Solubility	Water: 50 mg/mL (clear, colorless to light yellow) [4]PBS (pH 7.2): 5 mg/mL[1]DMSO: 1 mg/mL[1]
Storage Temperature	2-8°C or -20°C[1][4]
Stability	Stable for ≥ 4 years when stored properly[1]
Hydration	In aqueous solutions, it exists predominantly (99%) as the diol (hydrate) form.[7]

Molecular Structure

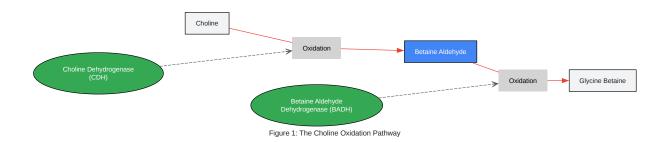
Betaine aldehyde chloride is a quaternary ammonium salt.[5] The structure consists of a central nitrogen atom bonded to three methyl groups and a 2-oxoethyl group, forming a positively charged cation. This is ionically bonded to a chloride anion.



Biological Role and Metabolic Pathway

Betaine aldehyde is a crucial intermediate in the metabolism of essential amino acids, including glycine, serine, and threonine.[1][2][3] Its primary role is within the choline oxidation pathway, where it is formed from choline and subsequently oxidized to produce glycine betaine, a vital osmoprotectant.[8][9] This two-step process is catalyzed by specific enzymes.[10][11]

The first step, the oxidation of choline to betaine aldehyde, is catalyzed by a membrane-bound choline dehydrogenase or choline oxidase.[9][11] The subsequent oxidation of betaine aldehyde to glycine betaine is catalyzed by the NAD(P)+-dependent enzyme, betaine aldehyde dehydrogenase (BADH).[3][8][11] This pathway is not only critical for osmoregulation but also serves as a catabolic route for choline, allowing organisms to use it as a carbon and nitrogen source.[8]



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- To cite this document: BenchChem. [Betaine aldehyde chloride CAS number and molecular structure]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1666869#betaine-aldehyde-chloride-cas-number-and-molecular-structure]

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